

# Technical Support Center: Mitigating Hemodilution Effects of Custodiol® in Small Animal Surgery

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## Compound of Interest

Compound Name:	Custodiol
Cat. No.:	B12649038

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating the hemodilution effects of **Custodiol®** HTK solution during small animal surgery.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments, providing potential causes and actionable solutions.

### Issue 1: Severe Post-Infusion Hyponatremia

- Problem: A significant drop in serum sodium levels (e.g.,  $>15-20$  mmol/L) is observed after **Custodiol®** infusion, leading to neurological signs such as lethargy or seizures in the animal.
- Potential Causes:
  - High Volume of **Custodiol®**: The infused volume of **Custodiol®** was excessive for the animal's size and circulatory volume.
  - Rapid Infusion Rate: The **Custodiol®** solution was administered too quickly, causing a rapid dilution of the blood.

- Pre-existing Dehydration: The animal was dehydrated before the procedure, leading to a more pronounced hemodilution effect.
- Solutions:
  - Optimize Infusion Volume: Carefully calculate the required volume of **Custodiol®** based on the target organ weight and the animal's total blood volume.
  - Control Infusion Rate: Administer the **Custodiol®** solution at a slow, controlled rate to allow for gradual hemodilution.
  - Pre-surgical Hydration: Ensure the animal is adequately hydrated before surgery. Consider administering a balanced electrolyte solution subcutaneously or intravenously prior to the procedure.
  - Corrective Fluid Therapy: If severe hyponatremia occurs, administer a calculated dose of isotonic (0.9%) or, in severe cases, hypertonic (e.g., 3%) saline solution. The rate of correction should be slow to prevent osmotic demyelination syndrome.[\[1\]](#)

#### Issue 2: Persistent Metabolic Acidosis Post-Procedure

- Problem: The animal's blood pH remains low, and the base excess is significantly negative for an extended period after the surgical procedure.
- Potential Causes:
  - Inadequate Buffering: The buffering capacity of **Custodiol®** was insufficient to counteract the acid load from ischemia and reperfusion.
  - Poor Tissue Perfusion: Inadequate reperfusion of tissues after cardioplegic arrest can lead to the continued production of lactic acid.
  - Underlying Renal Dysfunction: Pre-existing kidney disease can impair the animal's ability to excrete acid and regenerate bicarbonate.
- Solutions:

- Bicarbonate Administration: If the pH is below 7.2 or the base deficit is greater than 10 mEq/L, consider administering a calculated dose of sodium bicarbonate.[2]
- Optimize Reperfusion: Ensure adequate reperfusion of the heart and other organs after the ischemic period.
- Supportive Care: Provide supportive care, including adequate oxygenation and maintenance of blood pressure, to improve tissue perfusion.
- Fluid Therapy: The use of balanced electrolyte solutions like Lactated Ringer's can help in the correction of metabolic acidosis.[3]

## Frequently Asked Questions (FAQs)

Q1: What is the composition of **Custodiol®** HTK solution?

A1: **Custodiol®** HTK is an intracellular, crystalloid cardioplegic solution with low concentrations of sodium and calcium. Its primary buffering agent is histidine. The detailed composition is provided in the table below.[2][4][5]

Q2: Why does **Custodiol®** cause hyponatremia?

A2: **Custodiol®** has a very low sodium concentration (15 mmol/L) compared to the normal plasma sodium concentration in small animals (around 140-150 mmol/L). When infused, it dilutes the animal's blood, leading to a decrease in the serum sodium level.[5]

Q3: Is the hyponatremia caused by **Custodiol®** dangerous?

A3: The hyponatremia induced by **Custodiol®** is typically isotonic, meaning that the overall osmolality of the blood does not change significantly.[6][7] This is because other components in the solution, such as mannitol and histidine, contribute to the osmolality. While this is generally less dangerous than hypotonic hyponatremia, rapid and severe drops in sodium can still lead to neurological complications. Cautious monitoring and correction are advised.[7]

Q4: How can I calculate the dose of sodium bicarbonate to correct metabolic acidosis?

A4: The dose of sodium bicarbonate can be calculated using the following formula: Bicarbonate Deficit (mEq) = Base Deficit x 0.3 x Body Weight (kg). It is recommended to administer half of

the calculated dose and then re-assess the animal's acid-base status before giving more.[4][8]

Q5: Are there alternatives to **Custodiol®** for long ischemic times in small animal surgery?

A5: Yes, other cardioplegic solutions are available, such as St. Thomas' solution and del Nido cardioplegia.[9] The choice of solution depends on the specific experimental needs, including the expected duration of ischemia and the animal model being used.

## Data Presentation

Table 1: Composition of **Custodiol®** HTK Solution

Component	Concentration (g/L)	Concentration (mmol/L)
Sodium Chloride	0.8766	15.0
Potassium Chloride	0.6710	9.0
Potassium hydrogen 2-ketoglutarate	0.1842	1.0
Magnesium chloride · 6 H <sub>2</sub> O	0.8132	4.0
Histidine · HCl · H <sub>2</sub> O	3.7733	18.0
Histidine	27.9289	180.0
Tryptophan	0.4085	2.0
Mannitol	5.4651	30.0
Calcium chloride · 2 H <sub>2</sub> O	0.0022	0.015

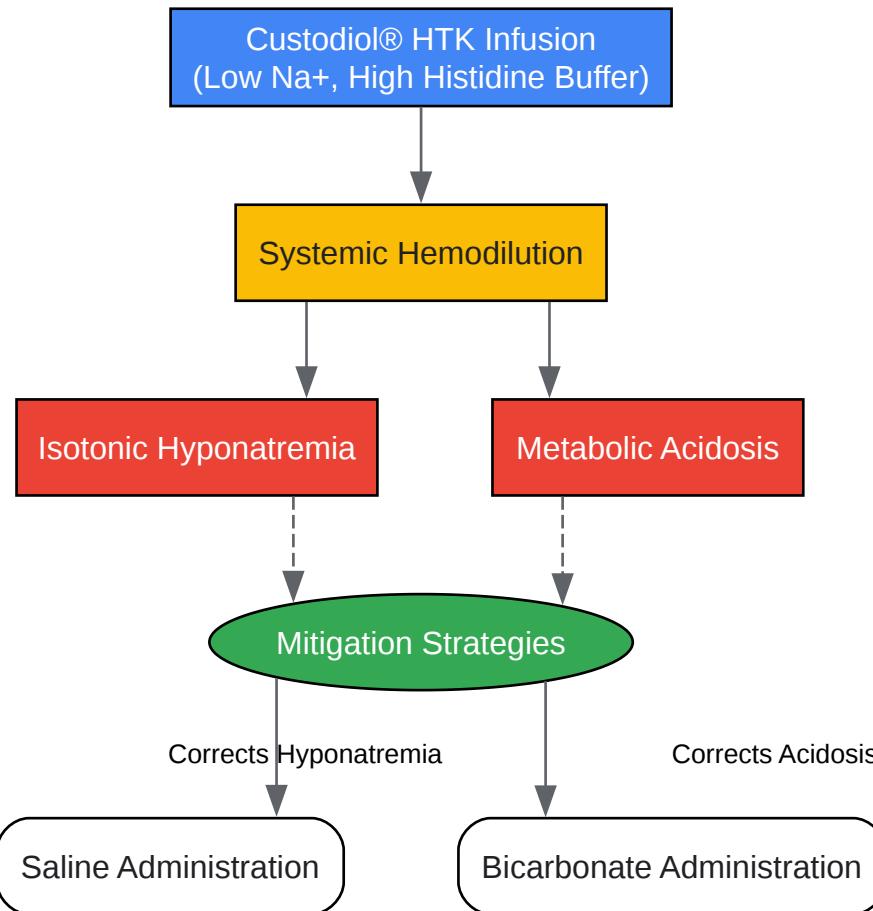
Source: **Custodiol®** HTK Solution Instructions for Use[4]

## Experimental Protocols

Protocol for Correction of Hemodilution-Induced Hyponatremia and Metabolic Acidosis in a Rat Model

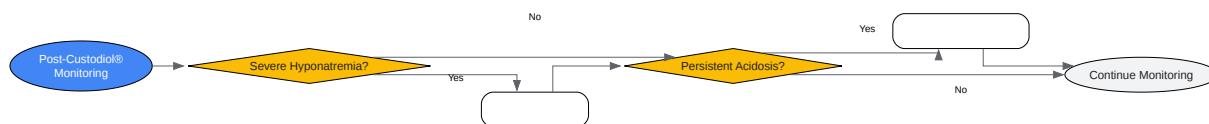
- Objective: To provide a stepwise protocol for the identification and correction of electrolyte and acid-base imbalances following **Custodiol®** HTK infusion in rats.
- Materials: Anesthetized rat, surgical instruments, **Custodiol®** HTK solution, intravenous catheter, infusion pump, blood collection supplies, blood gas and electrolyte analyzer, isotonic saline (0.9% NaCl), and sodium bicarbonate solution (e.g., 8.4%).
- Procedure:
  - Baseline Blood Sampling: Prior to surgery, collect a small blood sample (e.g., 0.2 mL) via a tail vein or other appropriate site to establish baseline values for serum sodium, potassium, chloride, pH, and base excess.
  - Surgical Procedure and **Custodiol®** Infusion: Perform the surgical procedure as planned, including the infusion of **Custodiol®** HTK solution at a controlled rate.
  - Post-Procedure Blood Sampling: Within 15-30 minutes after reperfusion, collect another blood sample to assess the extent of hyponatremia and metabolic acidosis.
  - Correction of Hyponatremia:
    - Calculate the sodium deficit:  $\text{Sodium Deficit (mmol)} = (\text{Desired Na}^+ - \text{Measured Na}^+) \times 0.6 \times \text{Body Weight (kg)}$ .
    - Slowly administer a portion of the calculated sodium deficit using isotonic saline. Re-measure serum sodium after 30-60 minutes to guide further correction.
  - Correction of Metabolic Acidosis:
    - Calculate the bicarbonate deficit:  $\text{Bicarbonate Deficit (mEq)} = \text{Base Deficit} \times 0.3 \times \text{Body Weight (kg)}$ .
    - Administer half of the calculated bicarbonate dose intravenously over 30-60 minutes.
  - Post-Correction Monitoring: Continue to monitor blood gases and electrolytes every 60-120 minutes until they have stabilized within an acceptable range. Provide supportive care, including warming and oxygen, as needed.[\[10\]](#)[\[11\]](#)

## Mandatory Visualizations



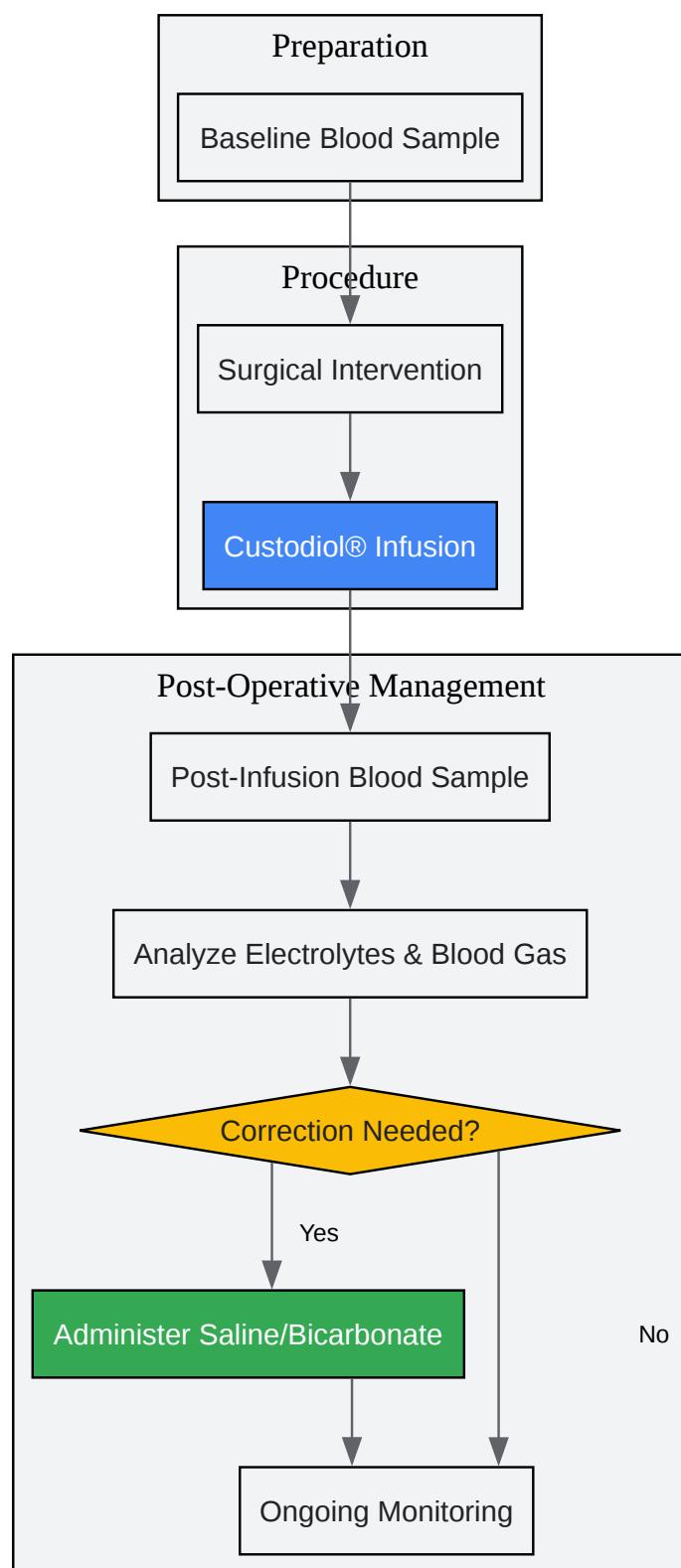
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Caption: Signaling pathway of **Custodiol®**-induced hemodilution and its mitigation.



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Caption: A logical workflow for troubleshooting common issues with **Custodiol®**.



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Caption: Flowchart of the experimental protocol for managing hemodilution effects.

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